

An In-depth Technical Guide to 4-Bromophenyl acetate

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Compound of Interest

Compound Name: 4-Bromophenyl acetate

Cat. No.: B118264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromophenyl acetate**, a halogenated aromatic ester. The document details its chemical and physical properties, synthesis, and spectroscopic data. While direct biological signaling pathways for **4-Bromophenyl acetate** are not extensively documented in current literature, its significance as a chemical intermediate is highlighted, particularly in relation to its hydrolysis product, 4-bromophenol, and the structurally related compound, 4-bromophenylacetic acid, which is a key building block in the synthesis of several active pharmaceutical ingredients.

Chemical and Physical Properties

4-Bromophenyl acetate is a solid at room temperature with a molecular weight of 215.04 g/mol.[1][2] It is also known by other names including p-acetoxybromobenzene and acetic acid, 4-bromophenyl ester.[3]

Table 1: Physical and Chemical Properties of **4-Bromophenyl acetate**

Property	Value	Reference
Molecular Formula	C ₈ H ₇ BrO ₂	[2]
Molecular Weight	215.04 g/mol	[1][2]
Melting Point	21.5 °C	[2]
Boiling Point	251 °C	[2]
Density	1.501 g/cm ³	[2]
Flash Point	106 °C	[2]
Refractive Index	1.544	[2]
InChI Key	XEXHCQJRVMVJMY-UHFFFAOYSA-N	[1]
CAS Number	1927-95-3	[2]

Spectroscopic Data

The structural characterization of **4-Bromophenyl acetate** is confirmed by various spectroscopic methods.

Table 2: Spectroscopic Data for **4-Bromophenyl acetate**

Spectrum Type	Data	Reference
¹ H-NMR (CDCl ₃)	2.28 (s, 3H), 6.98 (d, 2H), 7.48 (d, 2H)	[1]
¹³ C-NMR	Data available in spectral databases.	
Mass Spectrometry	Data available in spectral databases.	
IR Spectroscopy	Data available in spectral databases.	

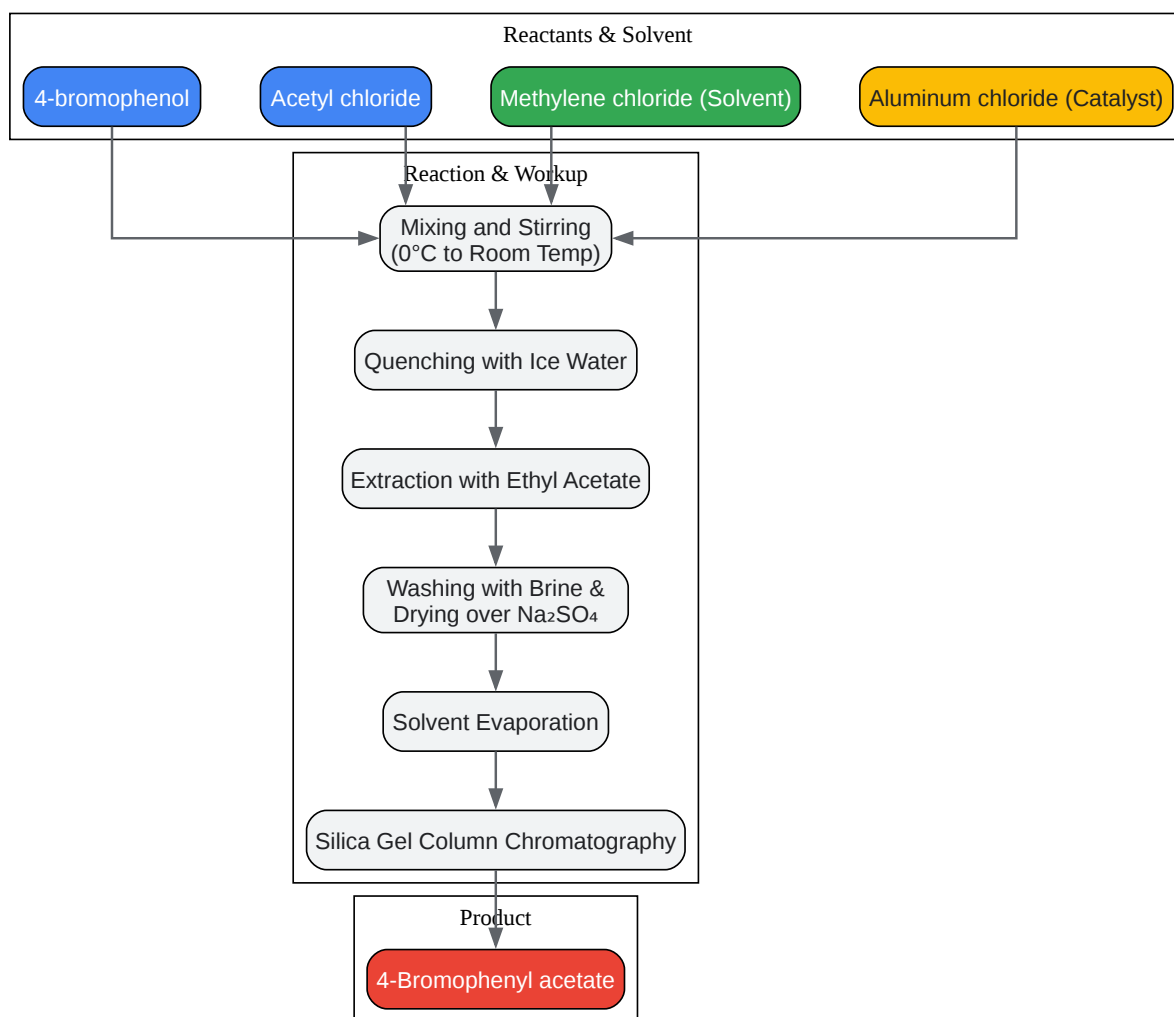
Experimental Protocols

Synthesis of 4-Bromophenyl acetate

A common method for the synthesis of **4-Bromophenyl acetate** is the esterification of 4-bromophenol with acetyl chloride.[\[1\]](#)

Protocol:

- Suspend anhydrous aluminum chloride (84 g, 0.486 mol) in methylene chloride (1200 mL).[\[1\]](#)
- Cool the suspension on an ice bath and add acetyl chloride (49.2 g, 0.629 mol) while stirring.
[\[1\]](#)
- Stir the mixture for 20 minutes on ice.[\[1\]](#)
- Add 4-bromophenol (98 g, 0.57 mol) to the mixture and continue stirring at room temperature for 1 hour.[\[1\]](#)
- Quench the reaction by adding ice water and perform an extraction with ethyl acetate.[\[1\]](#)
- Wash the organic layer with brine and dry it over anhydrous sodium sulfate.[\[1\]](#)
- Remove the solvent under reduced pressure.[\[1\]](#)
- Purify the residue by silica gel column chromatography to obtain **4-Bromophenyl acetate** (yield: 104 g, 85%).[\[1\]](#)



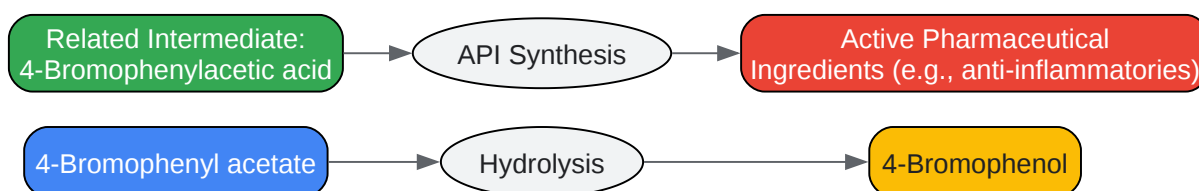
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Caption: Synthesis workflow of **4-Bromophenyl acetate**.

Role as a Chemical Intermediate

While **4-Bromophenyl acetate** itself does not have extensively reported direct applications in drug development, its structural analog, 4-bromophenylacetic acid, is a crucial intermediate in the synthesis of various pharmaceuticals. 4-Bromophenylacetic acid can be synthesized from precursors like ethyl 4-bromophenylacetate.[4] This highlights the potential of **4-Bromophenyl acetate** and its derivatives in the broader context of medicinal chemistry.

4-Bromophenylacetic acid is a versatile building block due to its reactive carboxylic acid group and the presence of a bromine atom on the phenyl ring, which allows for further functionalization. It is a known intermediate in the synthesis of anti-inflammatory agents.



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